

cyazofamid MRL establishment apples cabbage pepper

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Compound Focus: Cyazofamid

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Application Notes: Cyazofamid Residue Analysis

Analytical Method for Cyazofamid Residue in Multiple Crops

A robust single-residue analytical method was developed for the fungicide **cyazofamid** in various crops, including **apple, mandarin, Korean cabbage, green pepper, potato, and soybean** [1].

- **Limit of Quantitation (LOQ):** 0.02 mg/kg
- **Linearity:** Excellent linearity for **cyazofamid** standard solutions between 0.05 and 20 mg/kg, with coefficients of determination (R^2) of 1.000.
- **Recoveries:** Good recoveries ranging from **75.3% to 98.5%**, with coefficients of variation (CV) of less than 10%, satisfying the criteria of the Korean Food and Drug Administration (KFDA) [1].

Residue Dissipation and Risk Assessment in Korean Cabbage

A study monitoring **cyazofamid** and its metabolite under greenhouse conditions provides critical data for risk assessment.

- **Half-life:** The biological half-life of **cyazofamid** in Korean cabbage is **3.18 days** [2].
- **Preharvest Interval:** A 14-day preharvest interval is recommended, as the residue level (0.80 mg/kg) was below the Korean MFDS-Maximum Residue Limit (MRL) of 2.0 mg/kg [2].

- **Risk Assessment:** The hazard quotient showed low toxicity (70.58%), indicating a low risk from **cyazofamid** residues under the studied conditions [2].

Detailed Experimental Protocols

Sample Preparation and Extraction

- **Macerate Samples:** Homogenize representative samples of apple, cabbage, or pepper [1].
- **Fortify Samples:** For recovery tests, fortify macerated samples with **cyazofamid** standard solution at multiple levels (e.g., MLOQ, 10x MLOQ, 100x MLOQ) [1].
- **Extract with Solvent:** Use **acetone** as the extraction solvent [1].
- **Concentrate and Partition:** Concentrate the extract and partition with **dichloromethane** [1].

Clean-up and Analysis

- **Clean-up:** Pass the concentrated extract through a **Florisil column** for clean-up, eluting with **ethyl acetate and n-hexane (30:70, v/v)** [1].
- **Concentrate:** Concentrate the eluent prior to analysis [1].
- **Instrumental Analysis:** Analyze using **High-Performance Liquid Chromatography (HPLC)**. This method has been reconfirmed with **LC-MS/MS** for higher sensitivity and specificity [1].

Method Validation

The method was validated with the following parameters [1]:

Validation Parameter	Result / Specification
Limit of Quantitation (LOQ)	0.02 mg/kg
Linear Range	0.05 - 20 mg/kg
Coefficient of Determination (R ²)	1.000
Recovery Range	75.3% - 98.5%

Validation Parameter	Result / Specification
Coefficient of Variation (CV)	< 10%

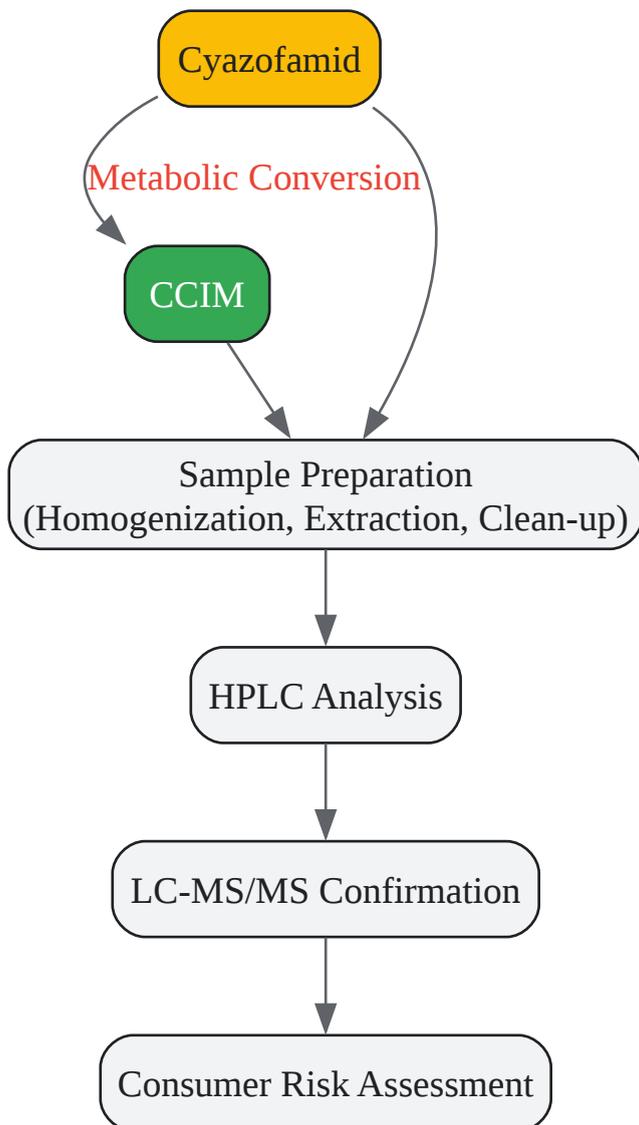
Maximum Residue Limits (MRLs) by Region

MRLs are critical for international trade and food safety. The following table summarizes the regulatory status for **cyazofamid**.

Region / Agency	Commodity	MRL (mg/kg)	Notes / Enforcement Residue Definition
Korea (MFDS)	Korean Cabbage	2.0 [2]	-
United States (EPA)	Herbs, Bulb Vegetables	Established [3]	Residues of cyazofamid and its metabolite 4-chloro-5-(4-methylphenyl)-1H-imidazole-2-carbonitrile [3].
European Union (EU)	Various Crops	Regulated [4]	General default MRL of 0.01 mg/kg applies where not specifically mentioned [4].
Canada (Health Canada)	All Commodities	Established [5]	The Residue Definition is specified in the Pest Control Products Act [5].

Metabolic Pathway and Residue Definition

Cyazofamid rapidly decomposes into its main metabolite, **CCIM (4-chloro-5-p-tolylimidazole-2-carbonitrile)**, in plants. CCIM is more easily absorbed and exhibits higher toxicity in rats than the parent compound, making it critical for risk assessments [2] [6]. The following diagram illustrates the relationship and analysis workflow:



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Health and Safety Considerations

- **Toxicological Profile:** The primary target organ for **cyazofamid** in rodent studies is the **kidney**, with observed effects including increased incidence of basophilic tubules and nephropathy in male rats [3].
- **Metabolite Toxicity:** The metabolite **CCIM** is more toxic than the parent **cyazofamid**, necessitating its inclusion in the residue definition for accurate risk assessment [6].

Key Technical Insights

- **Method Robustness:** The single-residue method is reliable for monitoring **cyazofamid** in apples, cabbage, and peppers with high accuracy and precision [1].
- **Stability Data:** Freezer storage stability for **cyazofamid** residues has been demonstrated for up to **26 months in high-water content matrices** (e.g., tomatoes) and **6 months in high-starch matrices** (e.g., potatoes), supporting the validity of residue trial samples [7].
- **Processing Factor:** Food processing like washing, peeling, and fermentation can significantly reduce residue levels. The **processing factors (PFs)** for **cyazofamid** and CCIM during wine-making were all less than 1, indicating a reduction in residues [6].

Protocol Summary

The established protocol for determining **cyazofamid** residues involves sample extraction with acetone, partitioning with dichloromethane, clean-up using a Florisil column, and analysis by HPLC or LC-MS/MS. This method has been validated as effective for crops including apples, cabbage, and peppers, ensuring compliance with established MRLs for consumer safety [1].

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References

1. Establishment of analytical method for cyazofamid residue in ... [applbiolchem.springeropen.com]
2. Residue Monitoring and Risk Assessment of Cyazofamid ... [pubmed.ncbi.nlm.nih.gov]
3. Cyazofamid; Pesticide Tolerances [federalregister.gov]
4. EU legislation on MRLs - Food Safety - European Commission [food.ec.europa.eu]
5. Residue Definitions for Chemicals with Maximum Residue Limits ... [canada.ca]
6. The Dissipation of Cyazofamid and Its Main Metabolite ... [pmc.ncbi.nlm.nih.gov]
7. Evaluation of confirmatory data following the Article 12 MRL review for... [pmc.ncbi.nlm.nih.gov]

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